

# Essential Safety and Logistics for Handling MF59® Adjuvant

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	MF-592	
Cat. No.:	B15581924	Get Quote

This guide provides critical safety, handling, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals working with MF59®, a squalene-based oil-in-water emulsion vaccine adjuvant. While a specific Safety Data Sheet (SDS) for the standalone MF59® adjuvant is not publicly available, an SDS for a vaccine containing MF59® indicates the final product is not classified as hazardous.[1] Nevertheless, adherence to standard laboratory safety protocols is essential.

## **Personal Protective Equipment (PPE)**

Standard laboratory PPE is required to prevent accidental exposure and maintain a safe working environment.

- Eye and Face Protection: Wear safety glasses with side shields or chemical splash goggles.
   [2][3]
- Hand Protection: Use chemically resistant, impervious gloves such as nitrile or latex.[2][3]
- Body Protection: A standard laboratory coat should be worn to protect personal clothing. For large spills, additional protective clothing may be necessary.[4]

# Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the adjuvant and ensuring laboratory safety.



- Safe Handling:
  - Work in a well-ventilated area.
  - Avoid breathing mist or vapors.[4]
  - Prevent contact with skin and eyes.[3][4]
  - Practice good personal hygiene; wash hands thoroughly after handling and before breaks.
     [2]
  - Do not eat, drink, or smoke in the work area.[2]
- Storage Conditions:
  - Store in the original, tightly sealed container in a cool, dry, and well-ventilated place.
  - Protect from direct sunlight and keep away from heat.[2]
  - Recommended storage is typically between 2°C and 8°C; do not freeze.[1]
- Spill Management:
  - For minor spills, immediately clean the area using an absorbent material like a paper towel.[1]
  - For major spills, contain the spill with inert material (e.g., sand, earth).[1][2]
  - Place all contaminated materials into a sealed container for proper disposal.[1][2]
  - Wash the spill area thoroughly with water.[1]

# **Quantitative Data: MF59® Composition**

MF59® is an oil-in-water emulsion. The table below summarizes its primary components based on publicly available scientific literature.



Component	Typical Concentration	Function
Squalene Oil	4.3% (w/v)	Oil Phase
Polysorbate 80 (Tween® 80)	0.5% (w/v)	Emulsifier/Surfactant
Sorbitan Trioleate (Span® 85)	0.5% (w/v)	Emulsifier/Surfactant
Sodium Citrate Dihydrate	10 mM	Buffering Agent
Citric Acid Monohydrate	10 mM	Buffering Agent
Water for Injection	q.s. to 100%	Aqueous Phase

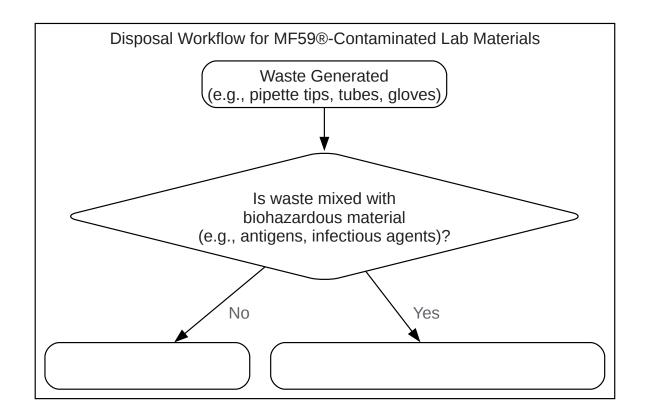
Note: Concentrations are approximate and may vary slightly.

# **Disposal Plan**

The disposal of MF59® and related waste must be conducted in accordance with institutional guidelines and local regulations. The primary consideration is whether the material has been mixed with biohazardous substances.

- Unused/Expired Product: Unused or expired MF59® that has not been mixed with hazardous
  materials is generally not considered hazardous waste. However, it should be disposed of
  through a licensed waste disposal company or according to institutional protocols for
  chemical waste. Never discard it down the drain.[5]
- Contaminated Materials (Gloves, Tubes, etc.): The disposal method for laboratory materials
  that have come into contact with MF59® depends on the nature of the experiment. The
  workflow below illustrates the decision-making process.





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Caption: Decision workflow for the disposal of MF59®-contaminated materials.

### **Experimental Protocols**

The specific methodologies for using MF59® in experiments (e.g., vaccine formulation, immunogenicity studies) will vary based on the research objectives. The safety and handling procedures outlined in this guide are fundamental and should be integrated as the first steps in any detailed experimental protocol. Researchers must always consult and adhere to their institution's approved protocols and safety guidelines when designing and executing experiments involving this adjuvant.

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